

"2-aminoethanol sulfate CAS number and safety data sheet"

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Compound of Interest

Compound Name: Ethanol, 2-amino-, sulfate (salt)

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An In-depth Technical Guide to 2-Aminoethanol Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-aminoethanol sulfate, a compound of interest in various research and development fields. This document details its chemical identity, safety information, physical and chemical properties, and key experimental protocols.

Chemical Identification and Properties

2-Aminoethanol sulfate, also known as ethanolamine O-sulfate, is a structural analog of gamma-aminobutyric acid (GABA). Its unique chemical properties make it a valuable tool in neuroscience research, particularly in studies involving GABAergic neurotransmission.

Table 1: Chemical Identifiers for 2-Aminoethanol Sulfate



Identifier	Value	Reference
CAS Number	926-39-6	[1][2][3][4][5]
Molecular Formula	C ₂ H ₇ NO ₄ S	[1][2][4][5][6]
Molecular Weight	141.15 g/mol	[1][2][4][5]
Synonyms	2-Aminoethyl hydrogen sulfate, Ethanolamine O-sulfate, Mono(2-aminoethyl) sulfate, 2- Aminoethyl sulfuric acid	[1][2][3][4][5][6][7]

Table 2: Physicochemical Properties of 2-Aminoethanol Sulfate

Property	Value	Reference
Physical State	White to light cream or light yellow crystalline powder [2][3][7][8]	
Melting Point	277-280 °C (decomposes)	[2][7]
Boiling Point	296.49 °C (at 101,325 Pa)	[2]
Solubility	Soluble in water, slightly soluble in methanol	[2]
Density	1.344 g/cm³ (estimate)	[2]
Vapor Pressure	0 Pa at 25 °C	[2]
Odor	Odorless	[7]

Safety Data Sheet (SDS) Summary

A comprehensive understanding of the safety profile of 2-aminoethanol sulfate is crucial for its handling and use in a laboratory setting.

Table 3: Hazard Identification and Precautionary Statements



Hazard Class	GHS Code	Statement	Reference
Acute toxicity, Oral	H302	Harmful if swallowed	[2][9]
Skin corrosion/irritation	H315	Causes skin irritation	[2]
Serious eye damage/eye irritation	H319	Causes serious eye irritation	[2]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation	[2]

Table 4: First Aid Measures



Exposure Route	First Aid Procedure	Reference
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[3][7]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[3][7]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.	[3]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[3]

Table 5: Handling and Storage



Aspect	Recommendation	Reference
Handling	Wash thoroughly after handling. Use with adequate ventilation. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing.	[3]
Storage	Store in a cool, dry, well- ventilated area away from incompatible substances such as strong oxidizing agents.	[3][7]

Table 6: Toxicological Data

Test	Species	Value	Reference
LD50 (Oral)	Mouse	1100 mg/kg	[3]

Experimental Protocols

This section provides detailed methodologies for key experiments involving 2-aminoethanol sulfate.

Synthesis of 2-Aminoethanol Sulfate

This protocol describes a common laboratory-scale synthesis of 2-aminoethanol sulfate from 2-aminoethanol and sulfuric acid.[1]

Materials:

- 2-aminoethanol
- Concentrated sulfuric acid
- Water



- Anhydrous ethanol
- 100 mL three-necked flask
- Constant-pressure dropping funnel
- Thermometer
- Magnetic stirrer
- Cryogenic cooling circulation pump
- Vacuum distillation apparatus

Procedure:

- In a 100 mL three-necked flask, combine 9 mL (0.15 mol) of 2-aminoethanol and 9 mL of water.
- Cool the mixture to a temperature between -5 and 5 °C using a cryogenic cooling circulation pump.
- Prepare an aqueous solution of sulfuric acid by slowly adding 16.3 mL of concentrated sulfuric acid to an equal volume of water.
- Slowly add the sulfuric acid solution dropwise to the three-necked flask using a constant pressure dropping funnel, maintaining the reaction temperature between -5 and 5 °C.
- After the addition is complete, continue stirring the reaction mixture for 30 minutes.
- Switch to a vacuum distillation apparatus and gradually increase the temperature to room temperature to remove water by distillation at 15 mbar.
- Transfer the distillation residue to 60 mL of anhydrous ethanol, stir thoroughly, and filter the mixture.
- Wash the filter cake with three 15 mL portions of anhydrous ethanol.



• Dry the resulting white solid to obtain 2-aminoethanol sulfate.

Purification by Crystallization

This protocol outlines the purification of 2-aminoethanol sulfate.[1]

Materials:

- Crude 2-aminoethanol sulfate
- Water
- Ethanol

Procedure:

- Dissolve the crude 2-aminoethanol sulfate in a minimal amount of hot water.
- Slowly add ethanol to the solution until precipitation is observed.
- Allow the solution to cool to room temperature and then place it in an ice bath to maximize crystal formation.
- Collect the crystals by filtration and wash with a small amount of cold ethanol.
- · Dry the purified crystals under vacuum.

High-Pressure Liquid Chromatography (HPLC) Analysis in Biological Fluids

This method describes the quantitative analysis of 2-aminoethanol sulfate in plasma and urine. [2]

Materials:

- Deproteinized plasma or acidified urine samples
- Dowex 1-X4 (Cl⁻ form) resin



- Dowex 50W-X8 (H+ form) resin
- 0.05 M citrate buffer with 0.15 N Na⁺ (pH 2.6)
- Durrum cation-exchange column
- Automated fluorescamine detection system

Procedure:

- Subject aliquots of deproteinized plasma or acidified urine to ion-exchange clean-up by eluting with water through two columns packed with Dowex 1-X4 and Dowex 50W-X8 resins.
- Chromatograph the effluents on a Durrum cation-exchange column using a 0.05 M citrate buffer (pH 2.6) containing 0.15 N Na⁺ as the mobile phase.
- Utilize an automated fluorescamine detection system for the detection of 2-aminoethanol sulfate.
- Quantify the concentration based on a standard curve. The assay is sensitive to 0.3 μ g/mL with a linear response up to at least 133 μ g/mL.

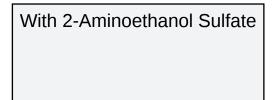
Biological Activity and Mechanisms

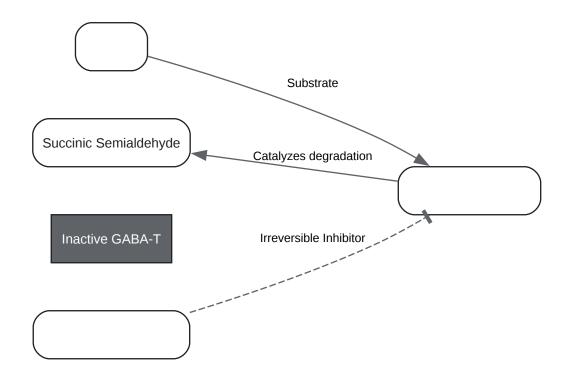
2-Aminoethanol sulfate is a well-characterized inhibitor of GABA transaminase (GABA-T), an enzyme responsible for the degradation of the inhibitory neurotransmitter GABA.[9][10] Inhibition of GABA-T leads to an increase in synaptic GABA concentrations, which can have various neuropharmacological effects.

Inhibition of GABA Transaminase (GABA-T)

The workflow for the inhibition of GABA-T by 2-aminoethanol sulfate involves the irreversible binding of the inhibitor to the enzyme, leading to its inactivation.







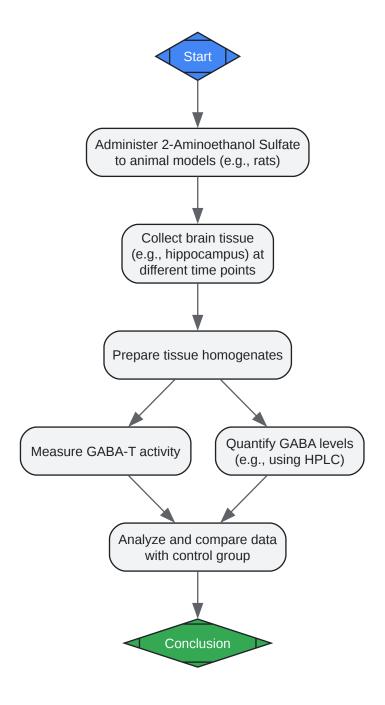
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Caption: Inhibition of GABA Transaminase by 2-Aminoethanol Sulfate.

Experimental Workflow for Studying GABA-T Inhibition

A typical experimental workflow to investigate the effects of 2-aminoethanol sulfate on GABA levels in vivo is depicted below.





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Caption: Workflow for in vivo analysis of GABA-T inhibition.

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- To cite this document: BenchChem. ["2-aminoethanol sulfate CAS number and safety data sheet"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12806303#2-aminoethanol-sulfate-cas-number-and-safety-data-sheet]

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